

Physicochemical Properties of Desformylflustrabromine Hydrochloride: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Desformylflustrabromine Hydrochloride*

Cat. No.: *B560259*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Desformylflustrabromine Hydrochloride (dFBr HCl) is a synthetic, water-soluble salt of the naturally occurring indole alkaloid, Desformylflustrabromine.^[1] Originally isolated from the marine bryozoan *Flustra foliacea*, it has garnered significant interest within the scientific community for its potent and selective activity as a positive allosteric modulator (PAM) of $\alpha 4\beta 2$ nicotinic acetylcholine receptors (nAChRs).^{[2][3]} This technical guide provides a comprehensive overview of the known physicochemical properties of

Desformylflustrabromine Hydrochloride, presents detailed experimental protocols for their determination, and illustrates its mechanism of action through signaling pathway diagrams. This document is intended to serve as a valuable resource for researchers and professionals engaged in the study and development of novel therapeutics targeting the cholinergic system.

Chemical and Physical Properties

Desformylflustrabromine Hydrochloride is a white to off-white solid.^[4] The fundamental physicochemical properties of **Desformylflustrabromine Hydrochloride** are summarized in the table below. These properties are crucial for its handling, formulation, and interpretation of biological activity data.

| Property | Value | Source |
|-------------------|------------------------------------------------------------------------------------------------------------------------------------------------------|-----------|
| Molecular Weight | 357.72 g/mol | [2][3][4] |
| Molecular Formula | C ₁₆ H ₂₁ BrN ₂ ·HCl | [2][3] |
| Appearance | White to off-white solid | [4] |
| Purity | ≥98% | [2][3] |
| CAS Number | 951322-11-5 | [2][4] |
| Solubility | Soluble to 100 mM in DMSO Soluble to 10 mM in water (with gentle warming) | [2][3] |
| Storage | Store at +4°C, sealed, away from moisture. For long-term storage of stock solutions, -80°C (up to 6 months) or -20°C (up to 1 month) is recommended. | [2][4] |

Note: While a melting point of 161–163 °C has been reported for the hydrochloride salt of a related compound, dFBr-B, a specific melting point for **Desformylflustrabromine Hydrochloride** has not been explicitly detailed in the reviewed literature.[1]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **Desformylflustrabromine Hydrochloride** are not extensively published. However, standard methodologies for compounds of similar nature, such as tryptamine derivatives and hydrochloride salts, can be applied.

Solubility Determination

The solubility of **Desformylflustrabromine Hydrochloride** can be determined using the equilibrium shake-flask method.

Protocol:

- **Preparation of Saturated Solution:** An excess amount of **Desformylflustrabromine Hydrochloride** is added to a known volume of the solvent (e.g., DMSO, water) in a sealed container.
- **Equilibration:** The container is agitated in a temperature-controlled environment (e.g., 25°C or 37°C) for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** The suspension is centrifuged or filtered (using a 0.22 µm filter) to separate the undissolved solid from the saturated solution.
- **Quantification:** The concentration of **Desformylflustrabromine Hydrochloride** in the clear supernatant is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection or Mass Spectrometry (MS).
- **Expression of Solubility:** The solubility is expressed in terms of molarity (e.g., mM) or mass concentration (e.g., mg/mL).

Melting Point Determination

The melting point of **Desformylflustrabromine Hydrochloride** can be determined using the capillary method with a calibrated melting point apparatus.

Protocol:

- **Sample Preparation:** A small amount of the dry, powdered **Desformylflustrabromine Hydrochloride** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. An initial rapid heating can be used to determine an approximate melting range, followed by a slower heating rate (e.g., 1-2°C per minute) for a more precise measurement.
- **Observation:** The temperature at which the substance first begins to melt (onset) and the temperature at which the last solid particle disappears (clear point) are recorded.

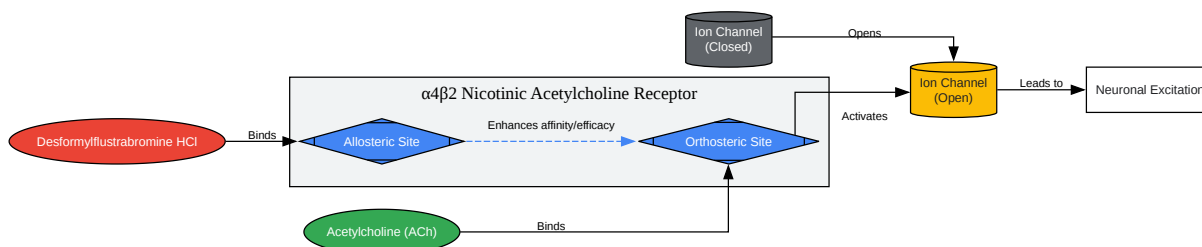
- **Melting Range:** The melting point is reported as a range between the onset and clear point temperatures.

Mechanism of Action and Signaling Pathways

Desformylflustrabromine Hydrochloride exerts its biological effects primarily through the positive allosteric modulation of $\alpha 4\beta 2$ nicotinic acetylcholine receptors. It also exhibits inhibitory activity at other nAChR subtypes at higher concentrations.

Positive Allosteric Modulation of $\alpha 4\beta 2$ nAChRs

Desformylflustrabromine Hydrochloride binds to an allosteric site on the $\alpha 4\beta 2$ nAChR, a site distinct from the binding site of the endogenous agonist, acetylcholine (ACh). This binding event does not activate the receptor directly but enhances the receptor's response to ACh. This potentiation of the ACh-induced ionic current is the primary mechanism of its action.^{[2][3]}



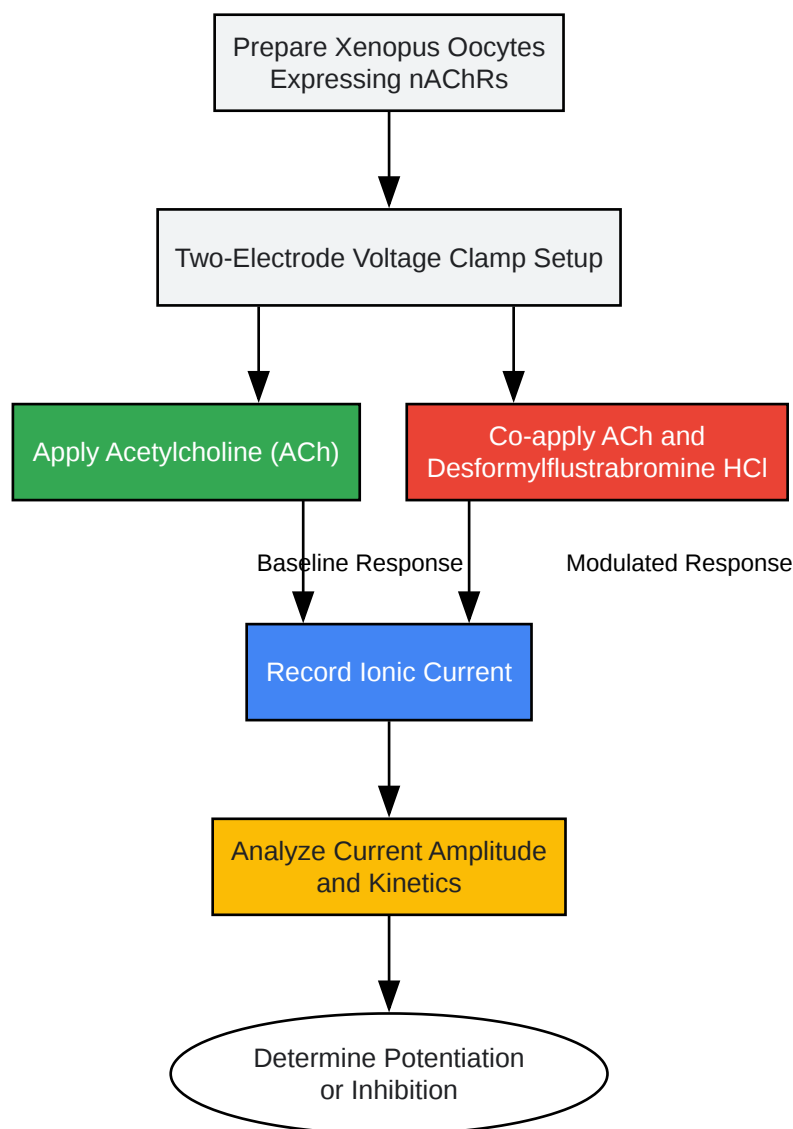
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Caption: Positive allosteric modulation of $\alpha 4\beta 2$ nAChR by Desformylflustrabromine HCl.

Experimental Workflow for Assessing nAChR Modulation

The modulatory effects of **Desformylflustrabromine Hydrochloride** on nAChRs are typically investigated using two-electrode voltage clamp (TEVC) electrophysiology in *Xenopus* oocytes

expressing the receptor subtypes of interest.



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Caption: Experimental workflow for Two-Electrode Voltage Clamp (TEVC) analysis.

Conclusion

Desformylflustrabromine Hydrochloride is a valuable research tool for investigating the pharmacology of nicotinic acetylcholine receptors. Its well-defined chemical properties, coupled with its potent and selective biological activity, make it a compound of significant interest for the development of novel therapeutics for a range of neurological disorders. This guide provides a foundational understanding of its physicochemical characteristics and a framework for its

experimental investigation. Further research is warranted to fully elucidate all of its physical properties and to explore its full therapeutic potential.

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